

CHPG Sodium salt material safety data sheet (MSDS) information.

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Compound of Interest

Compound Name: *CHPG Sodium salt*

Cat. No.: *B10787915*

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Application Notes and Protocols for CHPG Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

Material Safety Data Sheet (MSDS) Summary

The following tables summarize the key safety information for **CHPG Sodium Salt**. It is imperative to consult the full Material Safety Data Sheet from the supplier before handling this compound.

Table 1: Identification and Physical Properties

Property	Value
Product Name	CHPG Sodium Salt
Synonyms	(RS)-2-Chloro-5-hydroxyphenylglycine sodium salt
CAS Number	1303993-73-8[1][2]
Molecular Formula	C ₈ H ₇ ClNNaO ₃ [1][2]
Molecular Weight	223.59 g/mol [1]
Appearance	White to off-white solid
Purity	≥99% (HPLC)
Solubility	Water (up to 50 mM), DMSO (up to 50 mM)

Table 2: Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Health Hazards	Not classified as a hazardous substance or mixture. May be harmful if inhaled, swallowed, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation.	Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Skin Contact: Wash off with soap and plenty of water. Eye Contact: Flush eyes with water as a precaution. Ingestion: Wash out mouth with water; do NOT induce vomiting. Call a physician.
Fire Hazards	Not flammable or combustible.	Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon oxides, nitrogen oxides (NO _x).	

Table 3: Handling, Storage, and Personal Protection

Aspect	Recommendations
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20°C for long-term, 2-8°C for short-term. Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.
Personal Protective Equipment (PPE)	Eye/Face Protection: Safety glasses with side-shields. Skin Protection: Handle with gloves. Respiratory Protection: Respiratory protection is not required. Where protection from nuisance levels of dusts are desired, use type N95 (US) or type P1 (EN 143) dust masks.

Application Notes

Mechanism of Action

CHPG is a selective agonist for the metabotropic glutamate receptor 5 (mGluR5), a G protein-coupled receptor. It shows little to no activity at mGluR1. Activation of mGluR5 by CHPG initiates a cascade of intracellular signaling events, primarily through the Gq alpha subunit of the G protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).

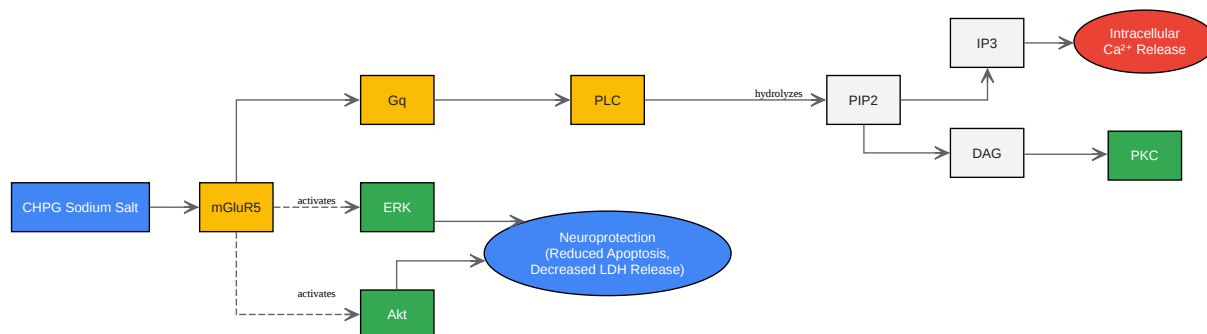
Neuroprotective Effects

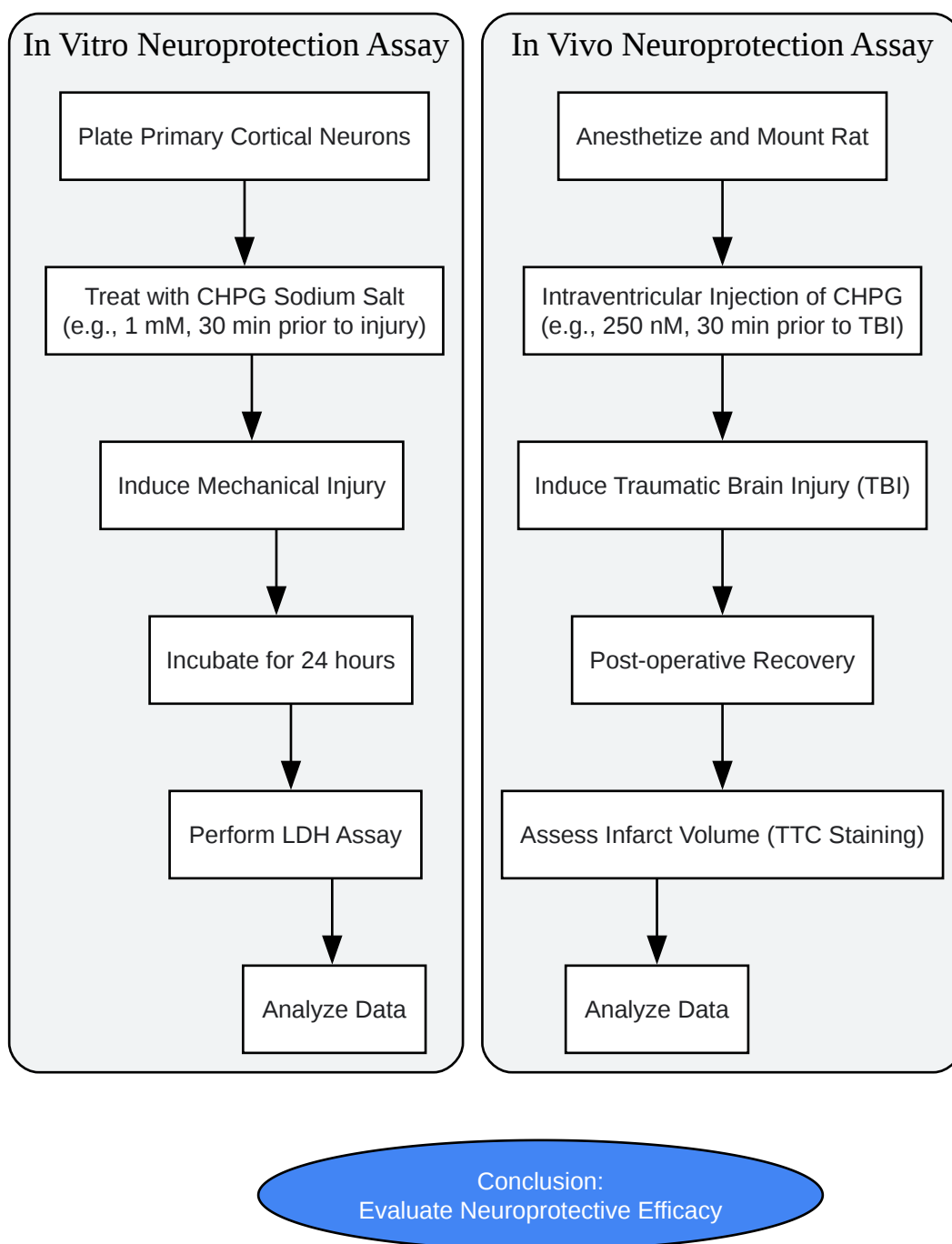
Numerous studies have demonstrated the neuroprotective potential of CHPG in various models of neuronal injury. Specifically, CHPG has been shown to protect against traumatic brain injury

(TBI) both in vitro and in vivo. This neuroprotection is attributed to its ability to attenuate lactate dehydrogenase (LDH) release and reduce neuronal apoptosis.

Signaling Pathways

The neuroprotective effects of CHPG are mediated through the activation of key pro-survival signaling pathways, including the extracellular signal-regulated kinase (ERK) and the Akt pathways. Treatment with CHPG has been shown to increase the phosphorylation levels of both ERK and Akt. The neuroprotective effects of CHPG can be partially reversed by inhibitors of these pathways, confirming their critical role.





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References

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